

Koavone and Related Compounds: A Technical Review

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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Abstract

Koavone®, a synthetic fragrance ingredient, is primarily utilized in the flavor and fragrance industry for its distinct woody and floral olfactory profile. This technical guide provides a comprehensive review of the publicly available data on **Koavone** and its related compounds. Extensive searches of scientific and patent literature reveal a significant body of information regarding its chemical properties, synthesis, and application in consumer products. However, there is a notable absence of data pertaining to its biological activity, pharmacological effects, and mechanism of action in a therapeutic context. This document summarizes the existing knowledge on **Koavone**, including its physicochemical characteristics and toxicological data, and explicitly addresses the current lack of information required for a comprehensive evaluation for drug development purposes.

Introduction

Koavone® is the trade name for a synthetic ketone, with the main isomer identified as 3,5,6,6-Tetramethyl-4-methyleneheptan-2-one. It is a colorless to pale yellow liquid known for its woody, floral, and violet-like scent.[1][2][3] Due to its unique olfactory properties, **Koavone®** is a common component in the formulation of perfumes, cosmetics, soaps, and detergents.[4] This guide aims to collate and present the available technical data on **Koavone®** for a scientific audience.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Koavone®** is presented in Table 1. This information is derived from various chemical supplier databases and safety data sheets.

Table 1: Physicochemical Properties of **Koavone®**

Property	Value	Reference
IUPAC Name	(Z)-3,4,5,6,6-Pentamethylhept-3-en-2-one	[5]
Synonyms	Acetyl diisoamylene, Woody amylene	[3]
CAS Number	81786-73-4	[3][4]
Chemical Formula	C ₁₂ H ₂₂ O	[5]
Molecular Weight	182.3 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	200 °C	[4]
Flash Point	86 °C	[6]
Vapor Pressure	15 Pa	[4]
Log P	4.4	[4]
Purity	≥ 90% (sum of 5 isomers)	[4]

Synthesis and Manufacturing

Koavone® is a synthetic compound produced from petrochemical sources.[4] While specific proprietary synthesis routes are not extensively detailed in public literature, the synthesis of related unsaturated ketones often involves aldol condensation reactions followed by dehydration. The commercial product is typically a mixture of isomers.[4]

Applications

The primary application of **Koavone®** is as a fragrance ingredient in a wide range of consumer products. It is valued for its diffusive nature and its ability to enhance amber, woody, and floral notes in fragrance compositions.[1][2][3] Typical usage levels in fragrance concentrates can be up to 30%.[3]

Toxicological Profile

The toxicological data for **Koavone®** is primarily available from safety data sheets provided by manufacturers and suppliers. A summary of the key toxicological endpoints is provided in Table 2.

Table 2: Toxicological Summary of **Koavone®**

Endpoint	Observation	Reference
Skin Irritation	Causes skin irritation.	[7][8]
Eye Irritation	Causes serious eye irritation.	[7][8]
Skin Sensitization	May cause an allergic skin reaction.	[1][4][7]
Aquatic Toxicity	Toxic to aquatic life with long lasting effects.	[1][4]
Acute Toxicity (Oral)	Not classified as acutely toxic.	[9]
Mutagenicity	Not conclusive data for classification.	[9]
Carcinogenicity	Not conclusive data for classification.	[9]
Reproductive Toxicity	Not conclusive data for classification.	[9]

Biological Activity and Signaling Pathways: A Data Gap

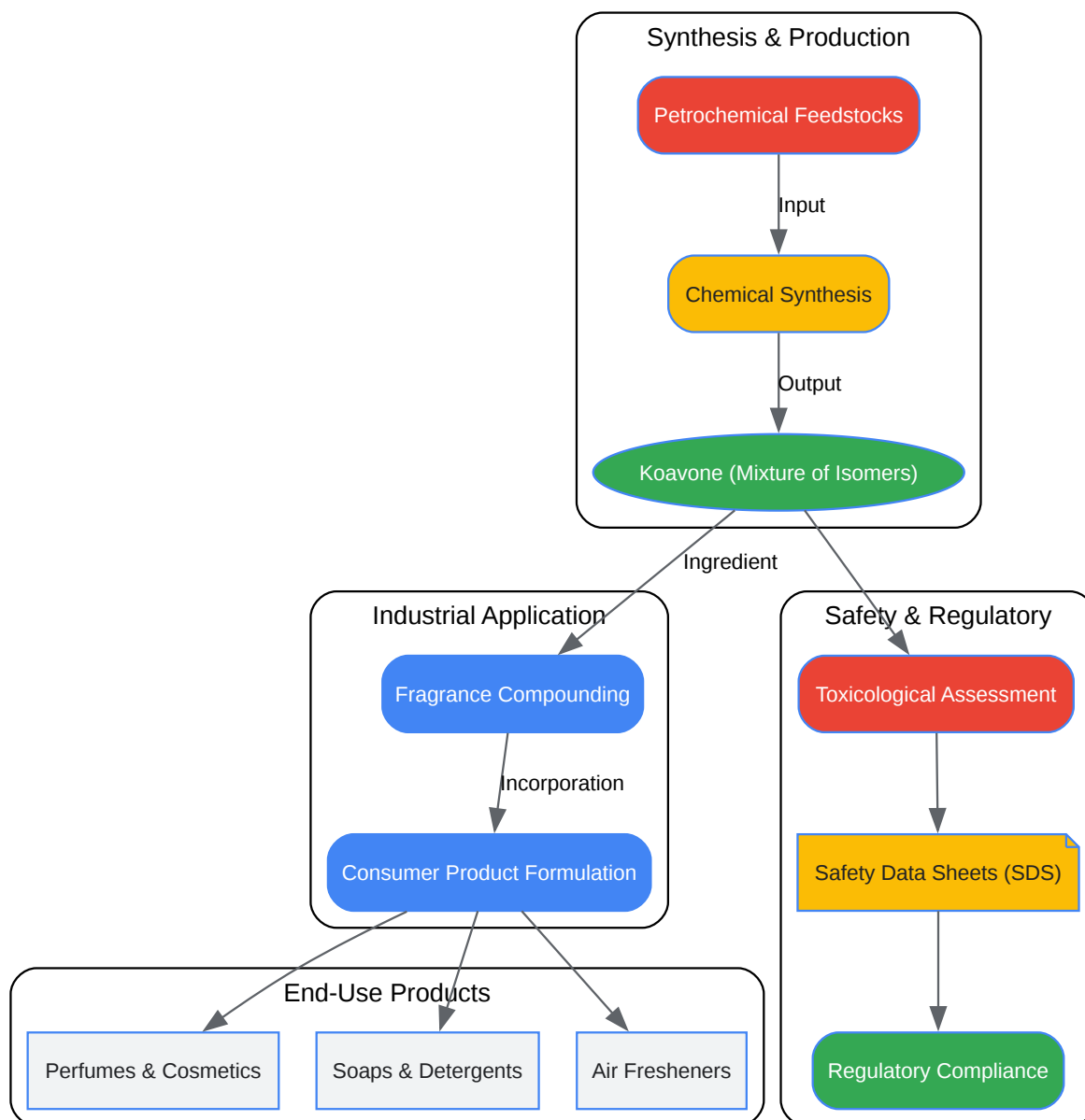
A thorough search of the scientific literature, including chemical and biological databases, did not yield any substantive data on the pharmacological effects, mechanism of action, or engagement with biological signaling pathways for **Koavone®** in a drug development context. The available information is exclusively focused on its application as a fragrance ingredient and its associated toxicological profile for consumer safety.

One patent mentions the use of bactericide combinations in detergents that include a list of chemicals where **Koavone's** CAS number is present, but no specific data on its antimicrobial activity or mechanism is provided.^[10]

Therefore, the creation of diagrams for signaling pathways, detailed experimental protocols for biological assays, and tables of quantitative biological data, as requested for a drug development audience, is not possible based on the current publicly available information.

Logical Workflow of Koavone® in Industry

To fulfill the mandatory visualization requirement, the following diagram illustrates the logical workflow of **Koavone®** from its synthesis to its end-use in consumer products, based on the available data.



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Caption: Logical workflow of **Koavone®** from synthesis to end-use and safety assessment.

Conclusion

Koavone® is a synthetic fragrance compound with well-documented chemical and physical properties, primarily used in the formulation of consumer products. While toxicological data is available to ensure consumer safety, there is a significant gap in the scientific literature regarding its biological activities, pharmacological effects, and mechanisms of action from a drug development perspective. For researchers and scientists in the pharmaceutical industry, it is important to note that, based on publicly available information, **Koavone®** has not been a subject of investigation for therapeutic applications. Future research would be required to explore any potential biological activities beyond its current use as a fragrance ingredient.

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